

Application Note: Recrystallization & Purification of 1,3-Diphenoxy-2-propanol

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Compound of Interest

Compound Name: 1,3-Diphenoxy-2-propanol

CAS No.: 622-04-8

Cat. No.: B1265514

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Executive Summary

Target Compound: **1,3-Diphenoxy-2-propanol** (CAS: 622-04-8) Synonyms: Glycerol 1,3-diphenyl ether; 1,3-Diphenylglycerol Application: Pharmaceutical intermediate (e.g., Methocarbamol analogs), plasticizer, epoxy resin modifier. Critical Quality Attributes (CQA): Purity >99.5%, Phenol content <0.1%, Melting Point 80–82°C.

This guide provides a robust protocol for purifying **1,3-Diphenoxy-2-propanol** from crude reaction mixtures. While sublimation is possible for analytical standards, recrystallization from hot alcohols (Ethanol or Isopropanol) is the preferred method for preparative and industrial scale-up due to superior impurity rejection (specifically phenol) and solvent recovery efficiency.

Chemical Context & Impurity Profile

Understanding the synthesis route is essential for effective purification.^[1] The compound is typically synthesized via the nucleophilic ring-opening of epichlorohydrin by phenol, or the reaction of phenol with glycidyl phenyl ether.

Impurity Analysis

Impurity Type	Source	Removal Strategy
Phenol	Unreacted starting material	Alkaline wash (prior to recrystallization) or solubility differential in cold alcohol.
Epichlorohydrin	Unreacted reagent	Removed via vacuum distillation (volatile) or solvent wash.
Oligomers	Over-reaction (polymerization)	Removed during hot filtration (insoluble) or remain in mother liquor.
Inorganic Salts	Catalyst residues (e.g., NaCl, NaOH)	Water wash or Hot Filtration.

Solvent Selection Strategy

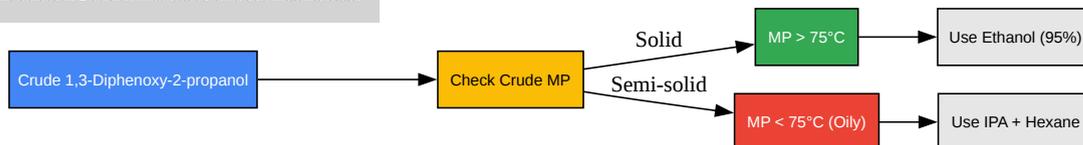
The selection of the crystallization solvent is governed by the "Like Dissolves Like" principle, balanced against the compound's melting point (

).

- Ethanol (95% or Absolute): Recommended. High solubility at boiling () and low solubility at . The hydroxyl group of the solvent interacts with the hydroxyl of the target, while the phenyl rings ensure temperature-dependent solubility.
- Isopropanol (IPA): Alternative. Slightly higher boiling point (), useful if the crude material has a lower melting point depression.
- Toluene/Hexane: Secondary Choice. Effective for removing highly polar impurities but less effective at removing phenol residues compared to alcohols.

Decision Logic for Solvent System

Figure 1: Solvent Selection Decision Tree based on crude material state.



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Detailed Recrystallization Protocol

Phase A: Pre-Treatment (Phenol Removal)

Crucial Step: If the crude smells strongly of phenol, perform this wash before recrystallization. Phenol co-crystallizes and is difficult to remove solely by cooling.

- Dissolve crude solid in Ethyl Acetate (5 mL/g).
- Wash twice with 10% NaOH or 5% NaHCO₃ solution. (Phenol converts to water-soluble sodium phenoxide).
- Wash once with brine.
- Dry organic layer over anhydrous
, filter, and evaporate to dryness.

Phase B: Recrystallization (Ethanol Method)

Materials:

- Crude **1,3-Diphenoxy-2-propanol**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Solvent: Ethanol (95% or Absolute)
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, hot plate, Buchner funnel.

Step-by-Step Procedure:

- Saturation:
 - Place the crude solid in a round-bottom flask.
 - Add Ethanol (approx. 3–4 mL per gram of solid).
 - Heat the mixture to reflux (bath temperature) with stirring.
 - Observation: If the solid does not dissolve completely, add more ethanol in small portions (0.5 mL/g) until a clear solution is obtained.
- Hot Filtration (Optional but Recommended):
 - If insoluble particles (dust, salts) are visible, filter the hot solution rapidly through a pre-warmed glass frit or fluted filter paper into a clean, pre-warmed flask.
- Crystallization:
 - Remove the flask from heat and place it on a cork ring or wood block.
 - Allow the solution to cool to room temperature slowly (over 1–2 hours). Rapid cooling traps impurities.
 - Once at room temperature, transfer the flask to an ice-water bath () for 1 hour to maximize yield.
 - Seed Crystals: If crystallization does not start, scratch the inner wall of the flask with a glass rod or add a tiny crystal of pure product.
- Collection:
 - Filter the crystals using vacuum filtration (Buchner funnel).

- Wash: Rinse the filter cake with a small amount of ice-cold ethanol (1 mL/g). Do not use excess wash solvent as it will redissolve the product.
- Drying:
 - Air dry on the filter for 10 minutes.
 - Transfer to a vacuum oven or desiccator. Dry at
under vacuum for 4–6 hours.

Phase C: Sublimation (High Purity Alternative)

For analytical standards where solvent residues are unacceptable:

- Conditions: High vacuum (<0.1 mmHg), Oil bath temperature
.
- Result: White needles, MP 77–79°C [1],[4]

Characterization & Validation

After recrystallization, validate the product using the following metrics:

Parameter	Specification	Method
Appearance	White crystalline solid/needles	Visual Inspection
Melting Point	80.0 – 82.0 °C	Capillary MP Apparatus
Purity (HPLC)	> 99.5% Area	C18 Column, ACN:Water (Gradient)
Phenol Content	< 0.1%	HPLC or GC-FID
Solubility	Soluble in DMSO, MeOH, CHCl ₃	Visual

HPLC Method Parameters (Example)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 150mm x 4.6mm, 5 μ m)
- Mobile Phase: A: Water (0.1%
) , B: Acetonitrile
- Gradient: 30% B to 90% B over 15 mins.
- Detection: UV @ 254 nm (Aromatic absorption).

Process Workflow Diagram

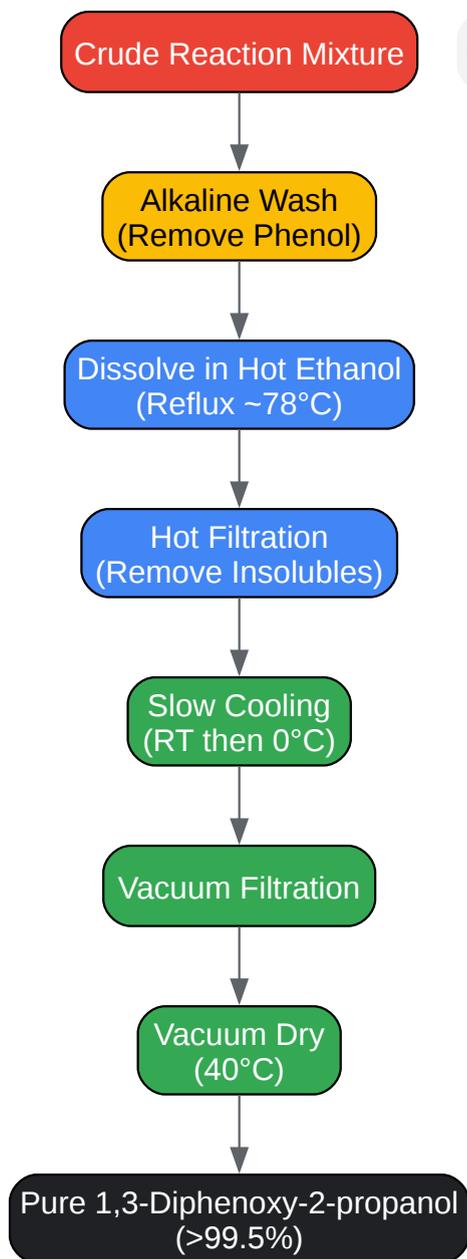


Figure 2: Step-by-step purification workflow for 1,3-Diphenoxy-2-propanol.

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Troubleshooting

- Oiling Out: If the product separates as an oil instead of crystals during cooling:

- Cause: Solution is too concentrated or cooled too fast.
- Fix: Re-heat to dissolve, add 10-20% more solvent, and cool very slowly with vigorous stirring. Add a seed crystal at
- Low Yield:
 - Cause: Too much solvent used or wash step was too aggressive.
 - Fix: Concentrate the mother liquor (filtrate) on a rotary evaporator to half volume and repeat cooling to recover a second crop.
- Pink/Brown Coloration:
 - Cause: Oxidized phenol residues.
 - Fix: Repeat the alkaline wash (Phase A) or add activated charcoal during the hot dissolution step (Phase B), stir for 5 mins, then filter hot.

Safety (MSDS Highlights)

- **1,3-Diphenoxy-2-propanol**: Generally low toxicity, but treat as an irritant.
- Phenol (Impurity): Highly toxic, corrosive, and rapidly absorbed through skin. Wear nitrile gloves and face shield when handling crude material.
- Solvents: Ethanol and Isopropanol are flammable. Perform all heating in a fume hood away from open flames.

References

- National Institutes of Health (NIH) PubChem. "**1,3-Diphenoxy-2-propanol** | C15H16O3". PubChem Compound Summary. Accessed Feb 2026.[5] [[Link](#)]
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Sources

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- To cite this document: BenchChem. [Application Note: Recrystallization & Purification of 1,3-Diphenoxy-2-propanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265514#recrystallization-of-1-3-diphenoxy-2-propanol>]

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